

Material Safety Data Sheet for cis-2-Pentene: A Technical Guide

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Compound of Interest

Compound Name: **cis-2-Pentene**

Cat. No.: **B165939**

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Introduction

cis-2-Pentene (CAS No: 627-20-3; EC No: 210-988-7) is a highly flammable, colorless liquid with a characteristic hydrocarbon-like odor.^{[1][2]} It is primarily used in organic synthesis and as a polymerization inhibitor.^{[1][2][3]} Due to its hazardous properties, a thorough understanding of its safety profile is critical for researchers, scientists, and professionals in drug development who may handle this substance. This guide provides an in-depth overview of the material safety data for **cis-2-Pentene**, consolidating quantitative data and outlining procedural workflows for safe handling and emergency response.

Hazard Identification

cis-2-Pentene is classified as a hazardous substance under the Globally Harmonized System (GHS).^[4] The primary hazards are associated with its extreme flammability and the potential for serious health effects upon exposure.

- GHS Classification:
 - Flammable Liquids, Category 2 (H225: Highly flammable liquid and vapour)^{[4][5]}
 - Aspiration Hazard, Category 1 (H304: May be fatal if swallowed and enters airways)^{[5][6][7]}
 - Skin Irritation, Category 2 (H315: Causes skin irritation)^{[5][6]}

- Serious Eye Irritation, Category 2 (H319: Causes serious eye irritation)[5][6]
- Specific target organ toxicity — Single exposure, Category 3, Respiratory system (H335: May cause respiratory irritation)[5][6]
- Signal Word:Danger[4][5]
- Hazard Pictograms:
 - GHS02 (Flame)[4]
 - GHS07 (Exclamation Mark)[5]
 - GHS08 (Health Hazard)[5]

Physical and Chemical Properties

The physical and chemical properties of **cis-2-Pentene** are summarized in the table below. Its low flash point and high vapor pressure contribute significantly to its fire hazard.

Property	Value	References
Molecular Formula	C ₅ H ₁₀	[8]
Molar Mass	70.13 g/mol	[5] [8]
Appearance	Colorless liquid	[1] [2]
Odor	Disagreeable, hydrocarbon-like	[1] [2]
Melting Point	-180 °C	[1] [2] [8] [9]
Boiling Point	37 - 38 °C	[1] [2] [8] [9]
Density	0.65 g/cm ³ (at 20 °C)	[4]
Flash Point	-18 °C to -27 °C (-0.4 °F to -18.4 °F) (closed cup)	[4] [5] [10]
Vapor Pressure	8.17 psi (at 20 °C)	[5] [9]
Water Solubility	Not miscible or difficult to mix; 203 mg/kg (at 25 °C)	[2] [4] [8]
Refractive Index	n _{20/D} 1.382	[2] [8]

Toxicological Information

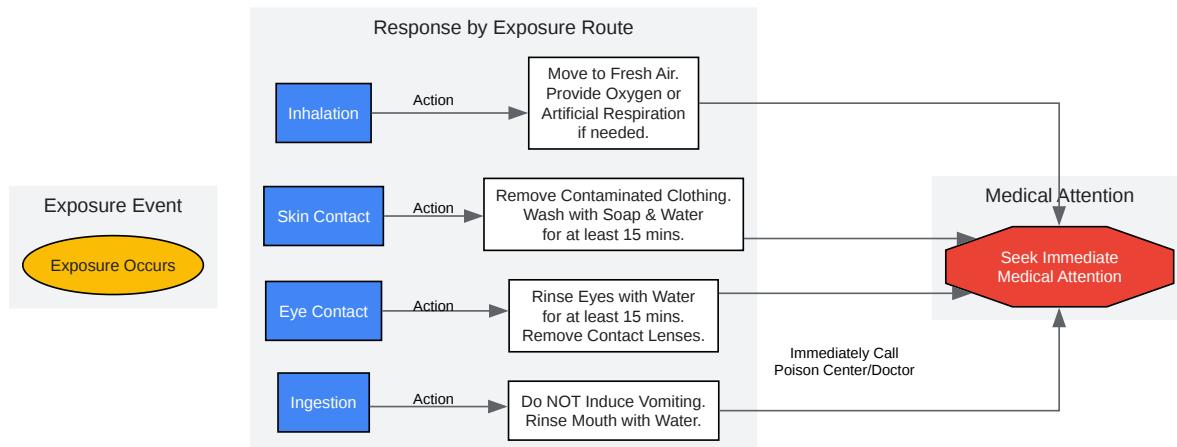
Exposure to **cis-2-Pentene** can lead to various adverse health effects. The primary routes of occupational exposure are inhalation and dermal contact.[\[3\]](#)

Toxicological Endpoint	Finding	References
Acute Toxicity (Oral/Dermal/Inhalation)	Based on available data, the classification criteria for acute toxicity are not met. However, some sources classify it as harmful if swallowed.	[4][7][11]
Skin Corrosion/Irritation	Causes skin irritation. The liquid can degrease the skin, potentially leading to non-allergic contact dermatitis.	[6][12][13]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[6]
Respiratory or Skin Sensitization	Based on available data, the classification criteria are not met.	[4]
Aspiration Hazard	May be fatal if swallowed and enters airways, with a risk of chemical pneumonitis.	[5][6][7][13]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory tract irritation. Inhalation of vapors may also cause drowsiness, dizziness, and central nervous system (CNS) depression.	[6][12][13]

Experimental Protocols: Detailed experimental methodologies for the toxicological studies summarized above are not typically provided in publicly available Safety Data Sheets. These protocols are generally maintained by the entities that conducted the testing.

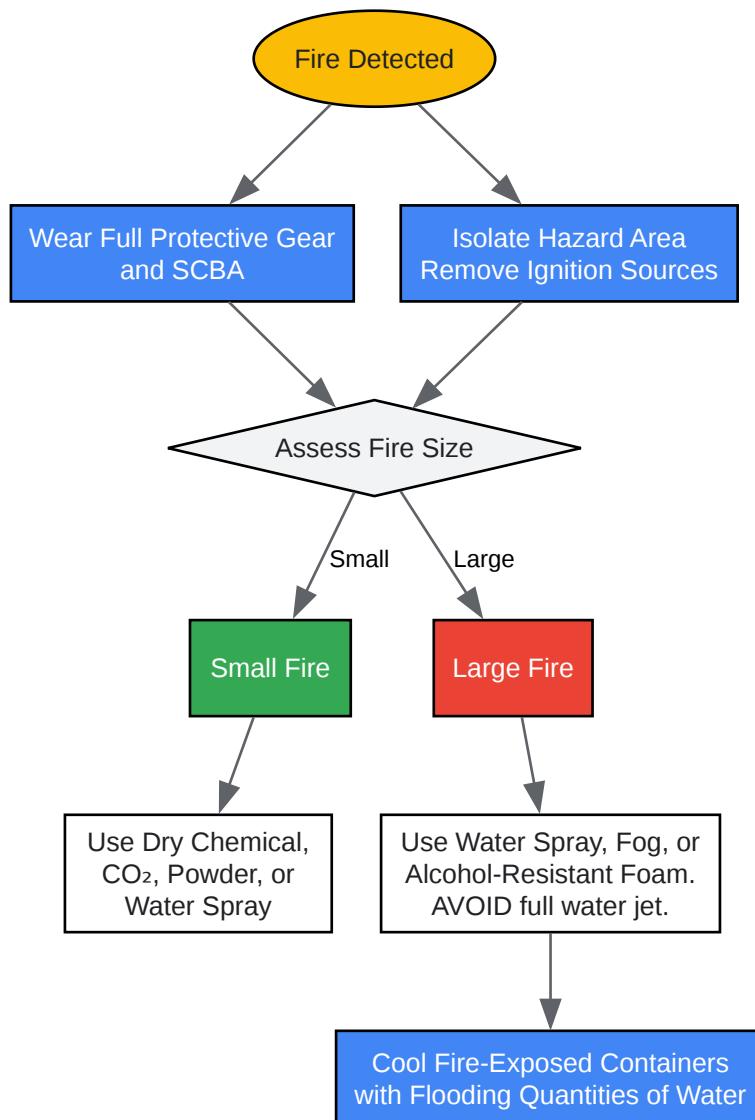
Emergency Procedures and Visualized Workflows

In the event of an emergency involving **cis-2-Pentene**, prompt and correct actions are crucial. The following diagrams illustrate the recommended workflows for first aid and fire-fighting.



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Caption: First aid response workflow for **cis-2-Pentene** exposure.



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Caption: Fire-fighting workflow for incidents involving **cis-2-Pentene**.

Safe Handling, Storage, and Personal Protection

To minimize risk, strict adherence to handling and storage protocols is necessary, along with the use of appropriate Personal Protective Equipment (PPE).

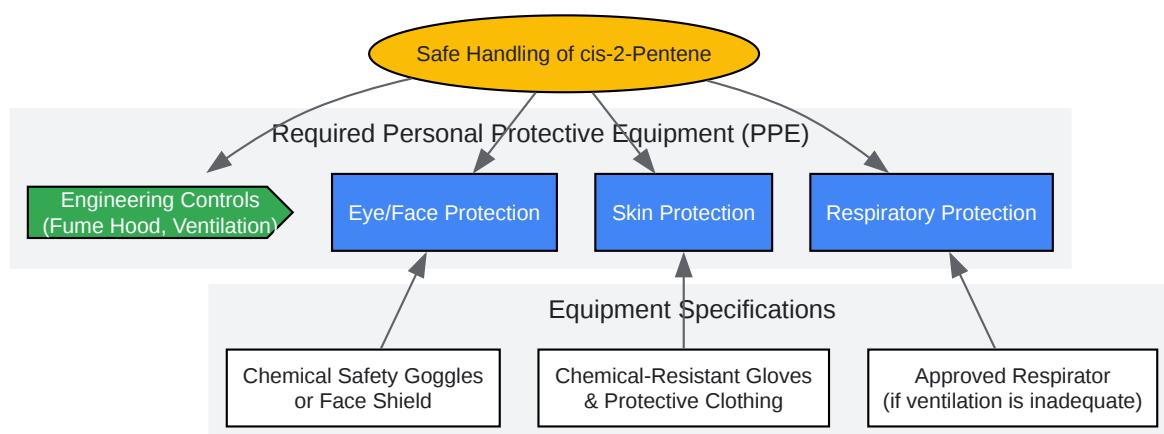
Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.[10][12][14]

- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[4][12]
- Use explosion-proof electrical, ventilating, and lighting equipment.[4][12]
- Ground and bond containers during material transfer to prevent static discharge.[4][10]
- Avoid contact with skin, eyes, and clothing.[10]
- Avoid inhalation of vapor or mist.[6]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[2][4][8][10]
- Keep containers tightly closed.[4][10]
- Store in a flammables-designated area.[2]



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Caption: Hierarchy of controls and PPE for handling **cis-2-Pentene**.

Stability and Reactivity

- Reactivity: **cis-2-Pentene** is more reactive than alkanes. It can undergo exothermic addition polymerization reactions in the presence of catalysts.[1][2]
- Chemical Stability: The substance is stable under recommended storage conditions.[1][2][8]
- Conditions to Avoid: Heat, flames, sparks, and all other sources of ignition.[4]
- Incompatible Materials: Strong oxidizing agents, strong acids.[1][2][8][13]
- Hazardous Decomposition Products: No dangerous decomposition products are known under normal conditions.[4] Combustion produces carbon oxides.[13]

Disposal Considerations

Disposal of **cis-2-Pentene** and its containers must be conducted in accordance with all applicable local, regional, national, and international regulations.[4] The material should be handled as hazardous waste and disposed of by a licensed chemical destruction plant or through controlled incineration.[14] Do not allow the product to enter drains or waterways.[4][6][14]

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